

In-Depth Technical Guide: 2-Isopropylthiazole-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Isopropylthiazole-4-carboxylic acid

Cat. No.: B104407

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CAS Number: 234445-61-5

This technical guide provides a comprehensive overview of **2-Isopropylthiazole-4-carboxylic acid**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for this particular isomer, this paper combines known properties with proposed experimental protocols based on established chemical principles for thiazole derivatives.

Chemical and Physical Properties

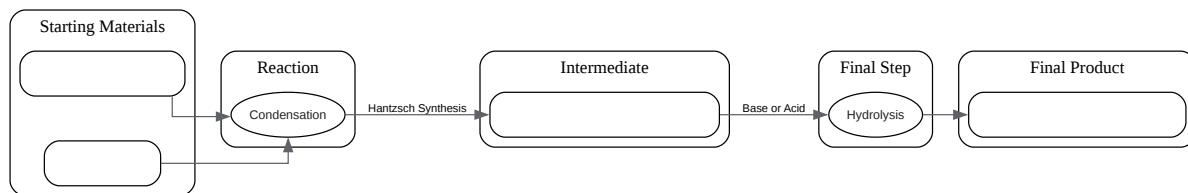
2-Isopropylthiazole-4-carboxylic acid is a solid organic compound with the molecular formula C₇H₉NO₂S.^[1] Its chemical structure features a thiazole ring substituted with an isopropyl group at the 2-position and a carboxylic acid group at the 4-position. The presence of these functional groups suggests its potential for various chemical reactions and biological interactions.

Property	Value	Source
CAS Number	234445-61-5	[1]
Molecular Formula	C ₇ H ₉ NO ₂ S	[1]
Molecular Weight	171.22 g/mol	
Physical Form	Solid	[1]
IUPAC Name	2-isopropyl-1,3-thiazole-4-carboxylic acid	[1]
Storage Temperature	2-8°C, sealed in dry conditions	[1]

Synthesis of 2-Isopropylthiazole-4-carboxylic acid: A Proposed Experimental Protocol

While a specific, detailed protocol for the synthesis of **2-Isopropylthiazole-4-carboxylic acid** is not readily available in published literature, a plausible route can be designed based on the well-established Hantzsch thiazole synthesis. This method involves the condensation of an α -haloketone with a thioamide.

Proposed Synthesis Workflow:



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Caption: Proposed Hantzsch synthesis of **2-Isopropylthiazole-4-carboxylic acid**.

Detailed Methodology:**Step 1: Synthesis of Ethyl 2-isopropylthiazole-4-carboxylate (Hantzsch Condensation)****• Reactants:**

- Ethyl 2-chloroacetoacetate (1 equivalent)
- Isothiobutyramide (1 equivalent)
- Solvent: Ethanol or a similar polar protic solvent.

• Procedure:

- Dissolve isothiobutyramide in ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Add ethyl 2-chloroacetoacetate to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Step 2: Hydrolysis of Ethyl 2-isopropylthiazole-4-carboxylate**• Reactants:**

- Ethyl 2-isopropylthiazole-4-carboxylate (1 equivalent)
- Base (e.g., Sodium Hydroxide or Lithium Hydroxide) or Acid (e.g., Hydrochloric Acid)
- Solvent: A mixture of water and a miscible organic solvent like methanol or tetrahydrofuran.

- Procedure (Base Hydrolysis):
 - Dissolve the ethyl ester intermediate in a mixture of methanol and water.
 - Add a solution of sodium hydroxide and stir the mixture at room temperature.
 - Monitor the reaction by TLC until the starting material is consumed.
 - Acidify the reaction mixture with a suitable acid (e.g., HCl) to precipitate the carboxylic acid.
 - Collect the solid product by filtration, wash with cold water, and dry under vacuum.

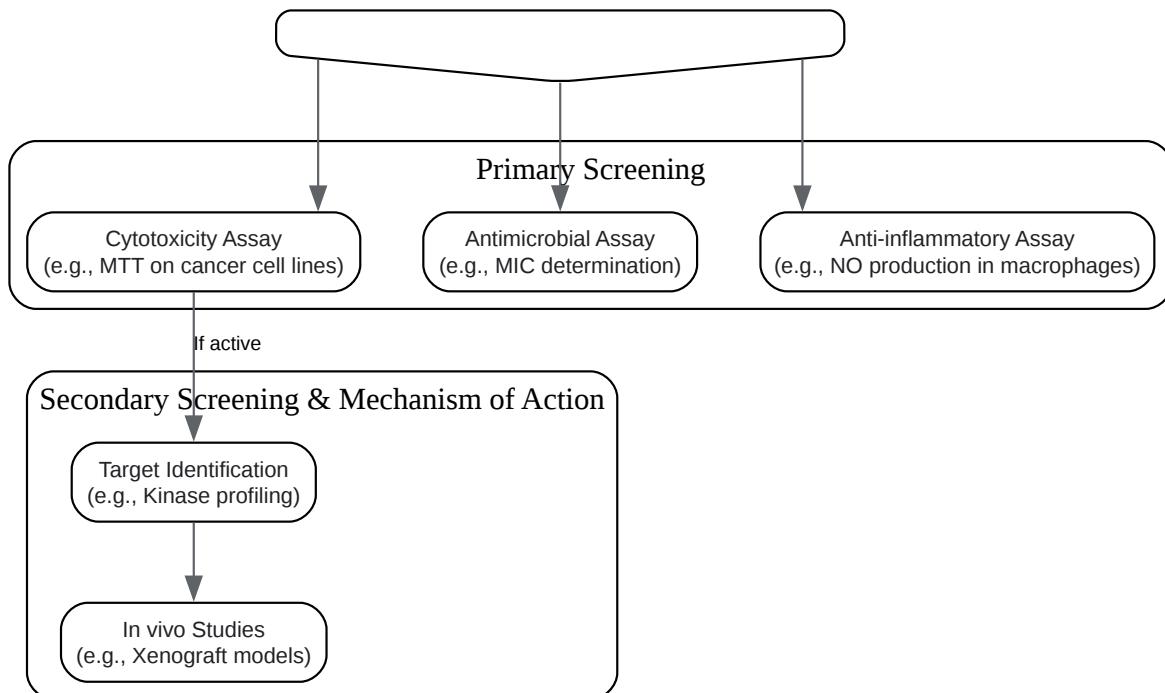
Potential Biological Activities and Applications

While specific biological data for **2-Isopropylthiazole-4-carboxylic acid** is scarce, the broader class of thiazole and thiazole-4-carboxylic acid derivatives has demonstrated a wide range of pharmacological activities. This suggests that the target compound could be a valuable scaffold for drug discovery.

- Anticancer Activity: Many thiazole derivatives have been investigated as potential anticancer agents. Their mechanisms of action often involve the inhibition of key enzymes in cancer cell signaling pathways.
- Antimicrobial Activity: The thiazole ring is a core component of several antimicrobial drugs. Thiazole carboxylic acids may exhibit antibacterial and antifungal properties.
- Anti-inflammatory Activity: Certain thiazole derivatives have shown anti-inflammatory effects, potentially through the inhibition of inflammatory mediators.

Proposed Experimental Workflow for Biological Screening

For researchers interested in investigating the biological potential of **2-Isopropylthiazole-4-carboxylic acid**, the following general screening workflow is proposed.



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Caption: A general workflow for the biological screening of **2-Isopropylthiazole-4-carboxylic acid**.

General Experimental Protocols:

1. Cytotoxicity Assay (MTT Assay)

- Objective: To assess the cytotoxic effect of the compound on cancer cell lines.
- Methodology:
 - Seed cancer cells in a 96-well plate and allow them to adhere overnight.
 - Treat the cells with various concentrations of **2-Isopropylthiazole-4-carboxylic acid** for a specified period (e.g., 48-72 hours).

- Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate to allow the formation of formazan crystals by viable cells.
- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the cell viability as a percentage of the untreated control and determine the IC_{50} value.

2. Antimicrobial Assay (Minimum Inhibitory Concentration - MIC)

- Objective: To determine the lowest concentration of the compound that inhibits the visible growth of a microorganism.
- Methodology:
 - Prepare a serial dilution of **2-Isopropylthiazole-4-carboxylic acid** in a suitable broth medium in a 96-well plate.
 - Inoculate each well with a standardized suspension of the test microorganism (bacteria or fungi).
 - Incubate the plate under appropriate conditions (temperature and time) for the specific microorganism.
 - Visually inspect the wells for turbidity to determine the MIC, which is the lowest concentration of the compound where no growth is observed.

3. Anti-inflammatory Assay (Nitric Oxide Production)

- Objective: To evaluate the potential of the compound to inhibit the production of the inflammatory mediator nitric oxide (NO).
- Methodology:
 - Culture macrophage cells (e.g., RAW 264.7) in a 96-well plate.

- Pre-treat the cells with different concentrations of **2-Isopropylthiazole-4-carboxylic acid**.
- Stimulate the cells with an inflammatory agent like lipopolysaccharide (LPS) to induce NO production.
- After incubation, collect the cell supernatant.
- Measure the amount of nitrite (a stable product of NO) in the supernatant using the Griess reagent.
- Determine the inhibitory effect of the compound on NO production by comparing it to the LPS-stimulated control.

Conclusion

2-Isopropylthiazole-4-carboxylic acid represents a chemical scaffold with potential for further investigation in drug discovery and development. While specific experimental data for this compound is limited, this guide provides a solid foundation for researchers by outlining its chemical properties, a plausible synthetic route, and a strategic workflow for exploring its biological activities. The methodologies and information presented here, based on the well-documented chemistry and pharmacology of related thiazole derivatives, should facilitate future research into this promising molecule.

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References

- 1. chemhelpasap.com [chemhelpasap.com]
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